

A Comprehensive Technical Guide to the Synonyms of C.I. Acid Yellow 17

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Compound of Interest

Compound Name: Yellow 2G

Cat. No.: B1196959

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This technical guide provides a detailed compilation of the various synonyms and identifiers for the synthetic azo dye, C.I. Acid Yellow 17. Intended for researchers, scientists, and professionals in drug development, this document organizes the information into a clear, tabular format for easy reference and comparison.

Nomenclature and Identification

C.I. Acid Yellow 17 is a water-soluble anionic dye known for its brilliant yellow color.^{[1][2]} It is identified by the CAS Registry Number 6359-98-4.^{[1][3][4][5][6]} The Colour Index (C.I.) generic name for this substance is Acid Yellow 17, and it is also assigned the C.I. number 18965.^{[1][3][4][7][8][9]}

The molecular formula for C.I. Acid Yellow 17 is $C_{16}H_{10}Cl_2N_4Na_2O_7S_2$.^{[1][3][5][6][9][10]} Its systematic IUPAC name is disodium 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[(4-sulfonatophenyl)diazenyl]-1H-pyrazol-1-yl]benzenesulfonate.^{[2][11]} Historically, it was also used as a food colorant under the designation E 107, though this use is no longer approved.^[2]

Data on Synonyms and Identifiers

The following tables summarize the various names and numerical identifiers associated with C.I. Acid Yellow 17.

Table 1: Chemical Names and Identifiers

Identifier Type	Value
IUPAC Name	Disodium 2,5-dichloro-4-{5-hydroxy-3-methyl-4-[(E)-(4-sulfonatophenyl)diazenyl]-1H-pyrazol-1-yl}benzolsulfonat[2]
Benzenesulfonic acid, 2,5-dichloro-4-[4,5-dihydro-3-methyl-5-oxo-4-[2-(4-sulfophenyl)diazenyl]-1H-pyrazol-1-yl]-, sodium salt (1:2)[3]	
CAS Registry Number	6359-98-4 (disodium salt)[1][2][3][4][5][6]
25739-65-5 (free acid)[2]	
C.I. Number	18965[1][3][4][5][7][8][9]
EC Number	228-819-0[4][5]
Molecular Formula	C ₁₆ H ₁₀ Cl ₂ N ₄ Na ₂ O ₇ S ₂ [1][3][5][6][9][10]
Molecular Weight	551.29 g/mol [1][4]

Table 2: Common Synonyms and Trade Names

Synonym / Trade Name

Acid Brilliant Yellow 2G[6]

Acid Fast Light Yellow 2G[1]

Acid Fast Yellow 2G[6]

Acid Flavine 2G[8]

Acid Leather Yellow 2GL[6][7]

Acid Light Yellow 2G[1][6][12]

Acid Yellow 2G[1][6]

Amacid Fast Light Yellow G[6]

C.I. Food Yellow 5[6][8][9][11]

Calcocid Fast Yellow 2G[6]

Dayglo Acid Yellow 17 120%[1]

Doracid Yellow 2G[1]

E 107[2]

Gelb 2G[2]

Kayacyl Yellow GG[8][11]

Lemon Yellow 2317[5]

Tectilon Yellow 2G[4]

Xylene Fast Yellow 2G[2][3][11]

Yellow 2G[2][4]

Note: The user's request for experimental protocols, signaling pathways, and Graphviz diagrams is not applicable to the topic of chemical synonyms. This guide focuses solely on providing a comprehensive list of alternative names and identifiers for C.I. Acid Yellow 17.

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